A Predictive Spectroscopic and Mass-Theoretic Guide to 3-(2-Bromophenoxy)azetidine

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Compound of Interest

Compound Name:	*3-(2-Bromophenoxy)azetidine*
CAS No.:	*954223-05-3*
Cat. No.:	*B1292753*

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Abstract:This technical guide provides a comprehensive, predictive analysis of the key spectroscopic and mass-theoretic data for the novel scaffold, **3-(2-Bromophenoxy)azetidine**. In the absence of published empirical spectra, this document leverages foundational spectroscopic principles and comparative data from analogous structures to forecast the ^{1}H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) characteristics of the title compound. Each prediction is substantiated with detailed mechanistic and structural reasoning to provide a robust analytical framework for researchers engaged in the synthesis, identification, and characterization of new azetidine-based chemical entities. Methodologies for data acquisition are detailed, ensuring that the predictive data serves as a practical benchmark for future empirical verification.

Introduction and Molecular Structure

Azetidine scaffolds are privileged structures in medicinal chemistry, valued for their ability to impart desirable pharmacokinetic properties and provide unique three-dimensional vectors for molecular exploration.[1] The compound **3-(2-Bromophenoxy)azetidine** combines the strained azetidine ring with an ortho-substituted bromophenyl ether. This unique combination presents an interesting analytical challenge. Understanding its spectroscopic signature is

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paramount for reaction monitoring, quality control, and structural confirmation in drug discovery pipelines.

This guide will systematically predict the spectral output from four primary analytical techniques: Nuclear Magnetic Resonance (^{1}H and ^{13}C), Infrared Spectroscopy, and Mass Spectrometry.

Molecular Structure and Atom Numbering:

Caption: Structure of **3-(2-Bromophenoxy)azetidine** with atom numbering.

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

^{1}H NMR spectroscopy provides detailed information about the electronic environment of hydrogen atoms in a molecule. The predicted spectrum is based on known chemical shift ranges, substituent effects, and spin-spin coupling principles.

Experimental Protocol: ^{1}H NMR Acquisition

A standardized protocol for acquiring high-quality ^{1}H NMR data is essential for structural elucidation.

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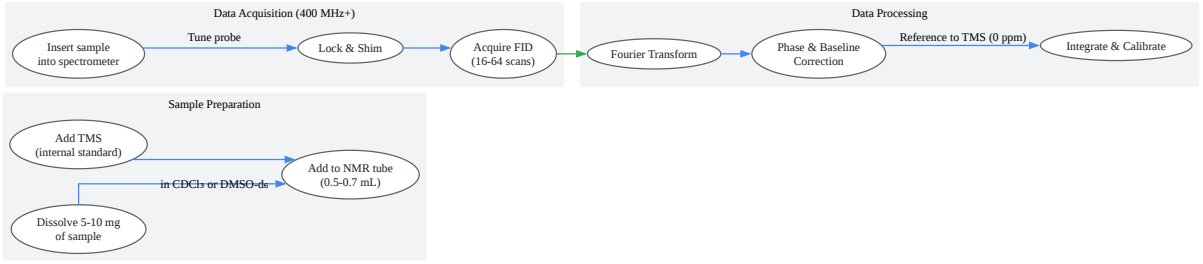

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Caption: Standard workflow for ^{1}H NMR sample preparation and data acquisition.

Predicted ^{1}H NMR Spectral Data

The predictions are based on a standard deuterated chloroform ($CDCl_3$) solvent. Chemical shifts can vary depending on the solvent used.[2]

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Label (Fig. 1)	Predicted δ (ppm)	Multiplicity	Integration	Rationale & Commentary
H3'	7.55 - 7.65	dd	1H	Deshielded by adjacent bromine. Exhibits ortho-coupling to H4' (~8 Hz) and meta-coupling to H5' (~2 Hz).
H5'	7.25 - 7.35	dt	1H	Experiences ortho-coupling to H4' and H6', and meta-coupling to H3'. Appears as a doublet of triplets.
H4'	7.00 - 7.10	dt	1H	Shielded relative to H3' and H5'. Exhibits ortho-coupling to H3' and H5', and meta-coupling to H6'.
H6'	6.85 - 6.95	dd	1H	Most shielded aromatic proton due to the ortho-ether oxygen, an electron-donating group.[3] Exhibits ortho-coupling to H5' and meta-coupling to H4'.
Hα	4.90 - 5.10	quintet	1H	Deshielded due to the adjacent electronegative

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				oxygen. Coupled to the four β-protons, likely appearing as a quintet.
Hβ	4.20 - 4.40	m	2H	Part of the azetidine ring, adjacent to nitrogen. Deshielded. Complex multiplet due to geminal and vicinal coupling.
Hβ	3.90 - 4.10	m	2H	The second set of β-protons. Diastereotopic with the first set, resulting in a distinct chemical shift and complex coupling.[4]
H-N	1.80 - 2.50	br s	1H	The N-H proton of a secondary amine. The signal is often broad due to quadrupolar relaxation and exchange.[5] Its chemical shift is highly dependent on concentration and solvent.

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Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy identifies unique carbon environments within the molecule. The predicted chemical shifts are based on standard values for aromatic, ether, and aliphatic carbons, with adjustments for substituent effects.

Experimental Protocol: ^{13}C NMR Acquisition

The protocol is similar to ^{1}H NMR, but requires a greater number of scans due to the low natural abundance of the ^{13}C isotope. A proton-decoupled experiment is standard, resulting in singlet peaks for each unique carbon.

Predicted ^{13}C NMR Spectral Data

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Label (Fig. 1)	Predicted δ (ppm)	Rationale & Commentary
C2'	154 - 156	Aromatic carbon attached to oxygen (C-O). Highly deshielded by the electronegative oxygen atom.
C4'	128 - 130	Aromatic CH carbon.
C6'	122 - 124	Aromatic CH carbon.
C1'	114 - 116	Ipso-carbon attached to Bromine (C-Br). Shielded due to the "heavy atom effect" of bromine, which runs counter to what electronegativity alone would suggest.[6][7]
C5'	113 - 115	Aromatic CH carbon, ortho to the electron-donating oxygen, thus shielded.
C3'	111 - 113	Aromatic CH carbon, para to the electron-donating oxygen, thus shielded.
Cα	68 - 72	Methine carbon (C-O) of the azetidine ring. Deshielded by the directly attached oxygen atom.[8]
Cβ	50 - 54	Methylene carbons (C-N) of the azetidine ring. Deshielded by the adjacent nitrogen atom. Both β-carbons are equivalent.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid, non-destructive technique used to identify the presence of specific functional groups based on their characteristic vibrational frequencies.

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Experimental Protocol: IR Spectrum Acquisition

A common and straightforward method is Attenuated Total Reflectance (ATR), which requires a minimal amount of solid or liquid sample placed directly on the ATR crystal.

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group Assignment
3300 - 3500	Medium, sharp	N-H Stretch	Secondary Amine (Azetidine N-H).[1]
3010 - 3100	Medium	C-H Stretch	Aromatic C(sp^2)-H.[5]
2850 - 2960	Medium	C-H Stretch	Aliphatic C(sp^3)-H (Azetidine ring).[5]
1500 - 1600	Medium, sharp	C=C Stretch	Aromatic Ring. Two bands are expected.[1]
1230 - 1270	Strong	Aryl-O Stretch	Asymmetric C-O-C stretch of the aryl ether.[9]
1020 - 1250	Medium	C-N Stretch	Aliphatic Amine (Azetidine C-N).[10]
740 - 760	Strong	C-H Bend	Ortho-disubstituted aromatic ring out-of-plane bend.
550 - 650	Medium-Weak	C-Br Stretch	Aryl Bromide.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and offers structural clues based on its fragmentation pattern. The following prediction is for Electron Ionization (EI), a common "hard" ionization technique that induces significant fragmentation.

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Experimental Protocol: EI-MS Acquisition

A sample is introduced into a high vacuum, vaporized, and bombarded with a high-energy electron beam (typically 70 eV). This process creates a radical cation (the molecular ion) which then undergoes fragmentation. The resulting charged fragments are separated by their mass-to-charge ratio (m/z).

Predicted Key Fragments and Fragmentation Pathway

The molecular formula is $C_9H_{10}BrNO$. The exact mass will show two characteristic molecular ion peaks, $[M]^+$ and $[M+2]^+$, in an approximate 1:1 ratio due to the natural isotopic abundance of Bromine (^{79}Br and ^{81}Br).

- $[M]^+$ (m/z 227/229): The molecular ion peak.
- m/z 171/173: Loss of the azetidine ring moiety ($C_3H_6N\bullet$, 56 Da) via cleavage of the Cα-O bond. This would result in a bromophenoxy radical cation.
- m/z 143/145: Loss of CO from the bromophenoxy fragment.
- m/z 57: The azetidin-3-yl cation, resulting from cleavage of the Cα-O bond with charge retention on the azetidine fragment.
- m/z 56: The azetidine radical cation, formed via alpha-cleavage next to the nitrogen.[11][12]

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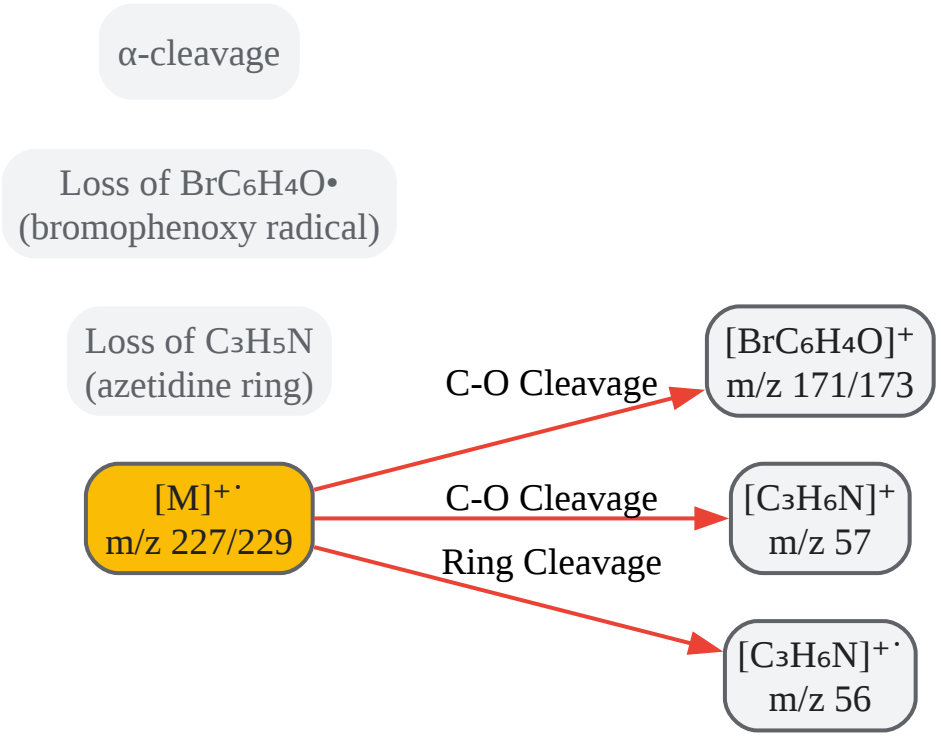

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Caption: Predicted major fragmentation pathways for **3-(2-Bromophenoxy)azetidine** under EI-MS conditions.

Conclusion

This guide presents a theoretically grounded prediction of the ^{1}H NMR, ^{13}C NMR, IR, and MS data for **3-(2-Bromophenoxy)azetidine**. The predicted chemical shifts, absorption frequencies, and fragmentation patterns provide a comprehensive analytical blueprint for any researcher working with this molecule. These data serve as a reliable reference for confirming the identity and purity of synthesized material and will aid in the interpretation of empirical results once they become available. The provided protocols outline the standard methodologies required to generate high-fidelity experimental data for validation.

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